

Proper Disposal Procedures: 2-(4-Bromo-2-methylphenyl)acetamide

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Compound of Interest

| | |
|----------------|-------------------------------------|
| Compound Name: | 2-(4-Bromo-2-methylphenyl)acetamide |
| CAS No.: | 861055-58-5 |
| Cat. No.: | B2786765 |

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Chemical Identity & Hazard Profile

Before initiating any disposal workflow, positive identification is critical to distinguish this compound from its structural isomers (e.g., acetanilides).

| Parameter | Technical Specification |
|-------------------|---|
| Chemical Name | 2-(4-Bromo-2-methylphenyl)acetamide |
| CAS Number | 861055-58-5 |
| Molecular Formula | C ₉ H ₁₀ BrNO |
| Molecular Weight | 228.09 g/mol |
| Structure Class | Phenylacetamide (Primary amide derivative of phenylacetic acid) |
| Physical State | Solid (Crystalline powder) |
| Primary Hazards | Irritant (Skin/Eye/Respiratory); Potential Aquatic Toxicity (due to halogenation).[1] |

Expert Insight: Unlike acetanilides (where nitrogen is attached to the ring), this is a phenylacetamide. The amide nitrogen is primary ($-NH_2$), making it susceptible to hydrolysis under strong acidic/basic conditions. However, for disposal, it must be treated as a Halogenated Organic Solid.

Pre-Disposal Handling & Segregation

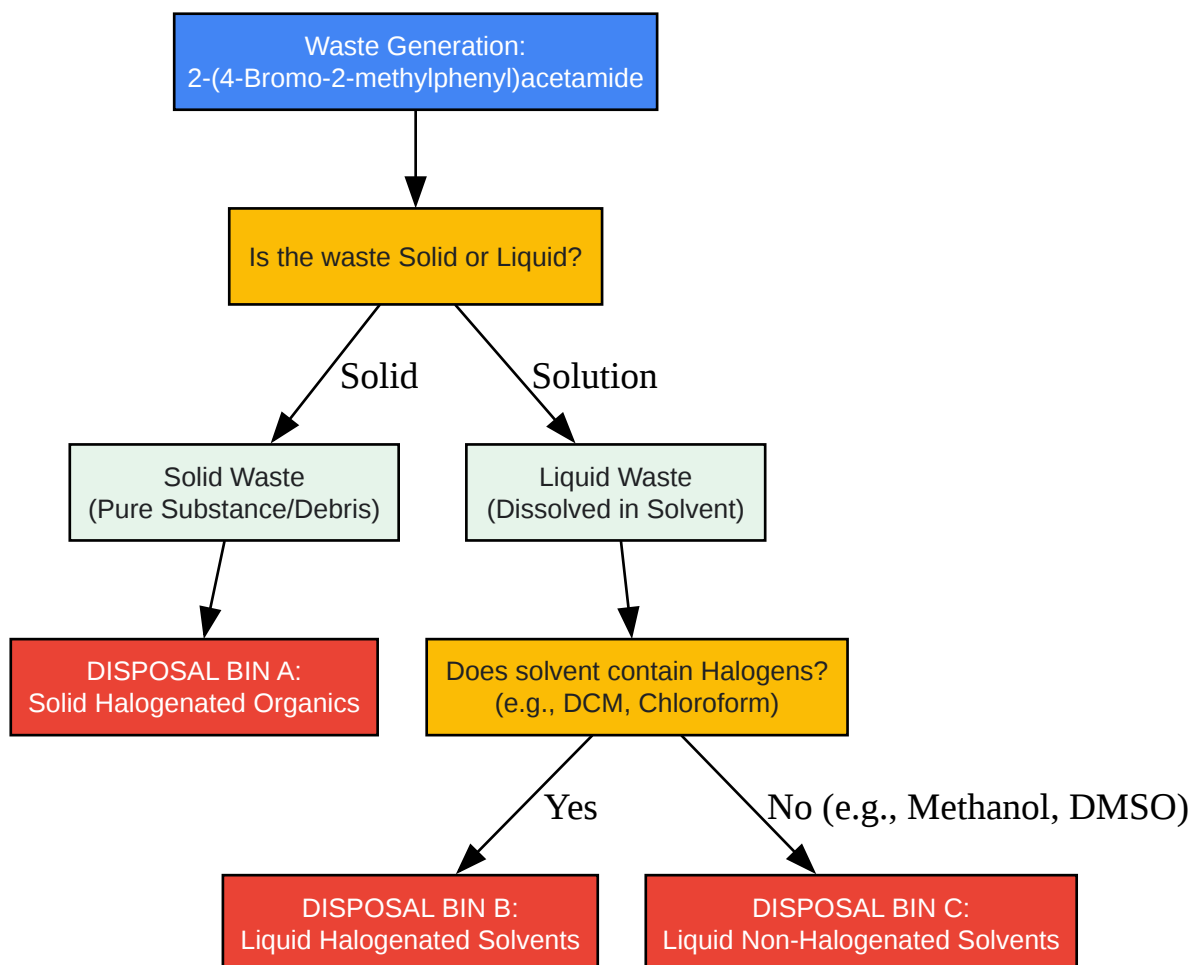
Proper segregation is the first line of defense against unexpected chemical reactions in waste streams.

Segregation Logic

- Do NOT Mix With: Strong oxidizers (e.g., permanganates, nitrates), strong acids, or strong bases.
- Compatible Stream: Halogenated Organic Solids.
- Why? The bromine substituent requires specific incineration protocols (scrubbing) to prevent the release of toxic hydrogen bromide (HBr) or bromine gas (Br₂).

DOT Visualization: Segregation Workflow

The following decision tree illustrates the critical segregation steps to prevent cross-contamination.



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Figure 1: Decision matrix for segregating **2-(4-Bromo-2-methylphenyl)acetamide** waste based on physical state and solvent compatibility.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid Chemical

Use this protocol for expired shelf stock or surplus solid material.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or the original glass container if intact.

- Labeling: Attach a hazardous waste tag.
 - Must Include: Full chemical name (No abbreviations), CAS # 861055-58-5, and the hazard check: "Toxic," "Irritant."
 - Specific Note: Write "Halogenated Organic Solid" clearly on the tag.
- Secondary Containment: Place the sealed container into a secondary tub to capture potential leaks during transport.
- Transfer: Move to the facility's Central Accumulation Area (CAA).
- Final Disposal: This material must be sent to a licensed TSDF (Treatment, Storage, and Disposal Facility) for High-Temperature Incineration with acid gas scrubbing.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Use this protocol if the compound is dissolved in solvents (e.g., DMSO, Dichloromethane).

- Identify the Solvent: The solvent determines the waste stream, not just the solute.
 - If dissolved in DCM/Chloroform: Stream as Halogenated Solvent Waste.[\[2\]](#)
 - If dissolved in Methanol/Acetone: Stream as Non-Halogenated Solvent Waste (unless the concentration of the bromo-compound is >1-2%, in which case many facilities default to Halogenated to be safe).
- Neutralization (If applicable): If the reaction mixture contains unquenched reagents (e.g., acid chlorides), quench them first. Ensure pH is between 5–9 before adding to the solvent waste drum.
- Bulking: Pour into the appropriate safety carboy (equipped with a funnel and lid).
 - Critical Safety: Do not fill carboys >90% capacity to allow for thermal expansion.

Scenario C: Contaminated Debris

- Items: Gloves, weigh boats, paper towels.

- Protocol: Double-bag in heavy-duty polyethylene bags (minimum 4 mil thickness). Label as "Solid Debris Contaminated with Halogenated Organics."

Emergency Response: Spills & Exposure

Trustworthiness Check: These steps are self-validating based on the chemical's physical properties (solid powder).

| Incident | Immediate Action | Technical Rationale |
|-------------------|--|--|
| Minor Solid Spill | Dampen a paper towel with water/surfactant and wipe. | Prevents generation of airborne dust (inhalation hazard).[3][4][5] |
| Large Solid Spill | Cover with wet sand or vermiculite; sweep carefully. | Minimizes dispersion; vermiculite is inert and non-reactive. |
| Skin Contact | Wash with soap and water for 15 minutes.[1] | The amide functionality is lipophilic; soap is required to solubilize and remove it. |
| Eye Contact | Flush with water for 15 minutes; seek medical aid.[1][3][4][5] | Mechanical irritation from crystals + chemical irritation from the halide. |

Regulatory Compliance (RCRA & EPA)

- RCRA Status: **2-(4-Bromo-2-methylphenyl)acetamide** is not a specifically "P" or "U" listed waste.
- Waste Determination: Under 40 CFR 262.11, the generator must determine if the waste exhibits hazardous characteristics.
 - Due to the halogen (Bromine) and potential toxicity, it should be managed as Hazardous Waste rather than general refuse.
- EPA Waste Code: If not characteristically hazardous (ignitable, corrosive, reactive, toxic via TCLP), it is often coded as Non-Regulated Chemical Waste but disposed of via hazardous

waste incineration contracts to ensure "Cradle-to-Grave" liability protection.

References

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